

Altromycin F: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Altromycin F*

Cat. No.: B1667006

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CAS Number: 134887-78-8

Abstract

Altromycin F is a potent antibacterial agent belonging to the pluramycin-like family of antibiotics.[1][2] Characterized by its anthraquinone-derived core structure, this natural product, isolated from an actinomycete strain, exhibits significant activity against Gram-positive bacteria. This technical guide provides a comprehensive overview of the chemical properties of **Altromycin F**, detailed experimental protocols for its study, and an exploration of its mechanism of action, including relevant signaling pathways. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Properties

Altromycin F is a complex molecule with the chemical formula $C_{47}H_{59}NO_{17}$ and a molecular weight of 909.97 g/mol.[1] While specific experimental data for some of its physicochemical properties are not readily available in the public domain, the properties of the closely related **altromycin** family and general characteristics of pluramycin-like antibiotics provide valuable context.

Property	Value	Source
CAS Number	134887-78-8	[1]
Molecular Formula	C ₄₇ H ₅₉ NO ₁₇	[1]
Molecular Weight	909.97 g/mol	[1]
Appearance	Solid	[1]
Solubility	Soluble in DMSO (inferred from Altromycin C)	[3]
Melting Point	Data not available	
UV-Vis λ _{max}	Data not available for Altromycin F. Altromycin H (a related compound) exhibits λ _{max} at 270 nm and 435 nm in acidic methanol, shifting to 295 nm and 515 nm in basic methanol.	[4]
IR Spectra	Data not available for Altromycin F. The altromycin complex shows characteristic IR data for anthraquinone-derived antibiotics.	[5][6]
¹ H NMR Spectra	Data not available	
¹³ C NMR Spectra	Data not available	

Mechanism of Action and Signaling Pathways

The primary mechanism of action for pluramycin-like antibiotics, including the altromycins, is the targeting of bacterial DNA. This interaction proceeds through a two-step process:

- **DNA Intercalation:** The planar anthraquinone core of the molecule inserts itself between the base pairs of the DNA double helix.

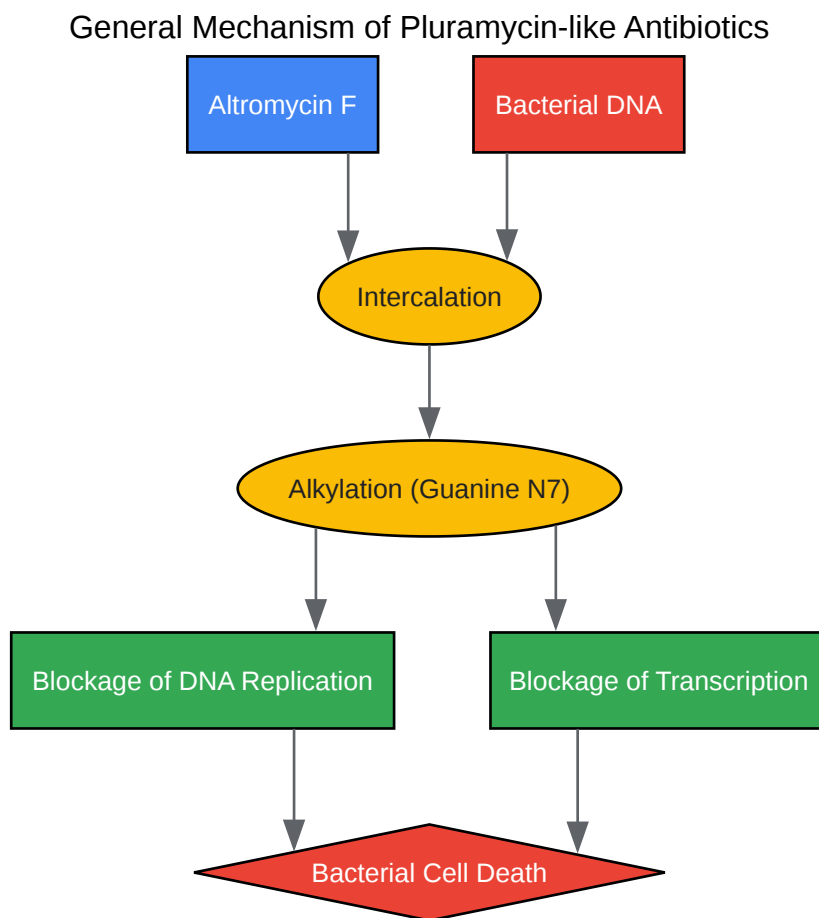
- **DNA Alkylation:** Following intercalation, a reactive epoxide group on the altromycin molecule forms a covalent bond with the DNA, typically at the N7 position of a guanine base. This alkylation event disrupts DNA replication and transcription, ultimately leading to bacterial cell death.

The DNA alkylation by pluramycins like altromycin B has been shown to be sequence-selective. [\[7\]](#)

While specific signaling pathways directly modulated by **Altromycin F** have not been elucidated, the broader class of anthraquinone antibiotics is known to interfere with several bacterial processes, including:

- **Inhibition of Biofilm Formation:** Anthraquinones can prevent the formation of bacterial biofilms, which are critical for bacterial survival and resistance.
- **Disruption of the Cell Wall and Membrane:** Some anthraquinones can compromise the integrity of the bacterial cell envelope.
- **Inhibition of Nucleic Acid and Protein Synthesis:** By targeting DNA, altromycins directly inhibit the synthesis of DNA and RNA. Downstream effects on protein synthesis are also expected.

The following diagram illustrates the general mechanism of action of pluramycin-like antibiotics.



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Caption: General mechanism of action of pluramycin-like antibiotics.

Experimental Protocols

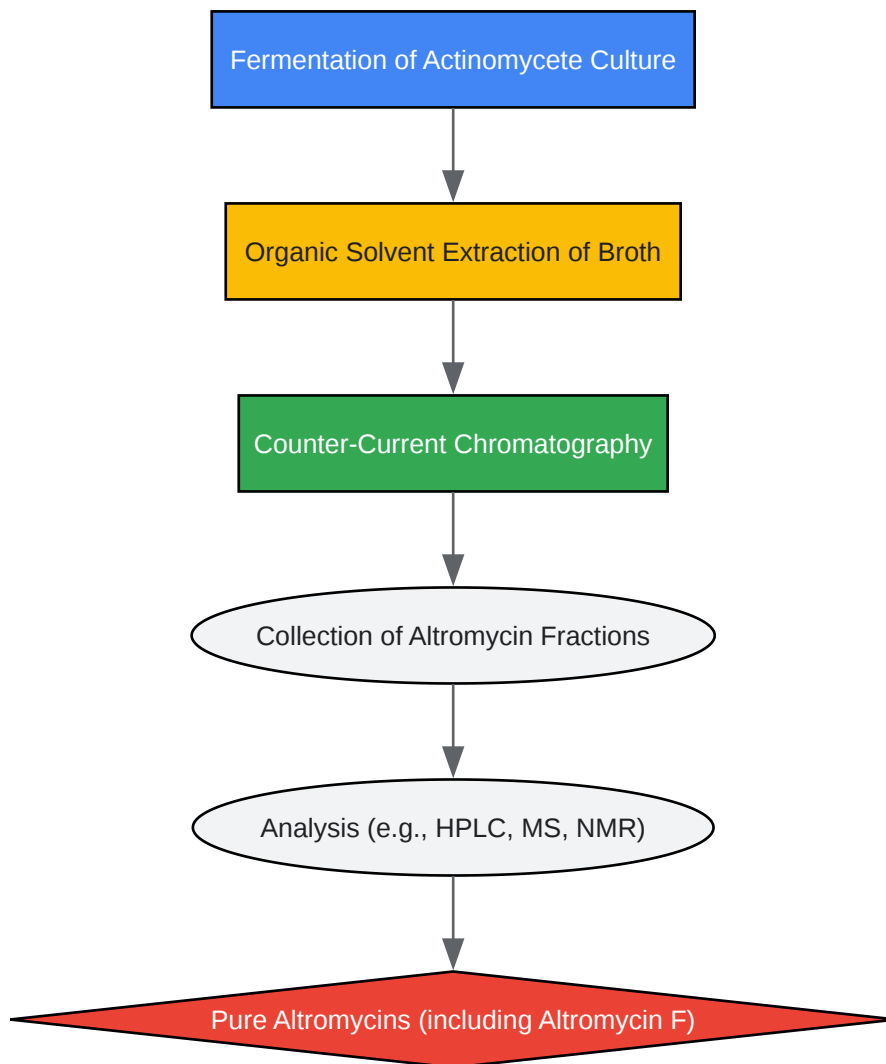
This section provides detailed methodologies for key experiments relevant to the study of **Altromycin F**.

Isolation and Purification of Altromycins

This protocol is adapted from the isolation procedure for the altromycin complex.[6]

Workflow Diagram:

Isolation and Purification of Altromycins



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- To cite this document: BenchChem. [Altromycin F: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667006#altromycin-f-cas-number-and-chemical-properties]

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